

# "n-Methyl-n-phenylprop-2-enamide" chemical properties and structure

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## Compound of Interest

Compound Name: *n*-Methyl-*n*-phenylprop-2-enamide

Cat. No.: B3055005

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## An In-depth Technical Guide to n-Methyl-n-phenylprop-2-enamide

For Researchers, Scientists, and Drug Development Professionals

### Introduction

**n-Methyl-n-phenylprop-2-enamide**, also known as N-methyl-N-phenylacrylamide, is an organic compound with the chemical formula  $C_{10}H_{11}NO$ . It belongs to the class of N-substituted acrylamides, a group of compounds recognized for their utility as monomers in polymer synthesis and as intermediates in various chemical transformations. This technical guide provides a comprehensive overview of the chemical properties, structure, synthesis, and reactivity of **n-Methyl-n-phenylprop-2-enamide**, tailored for professionals in research and development.

### Chemical Structure and Properties

The structure of **n-Methyl-n-phenylprop-2-enamide** features a central amide functional group with a methyl and a phenyl substituent on the nitrogen atom, and a vinyl group attached to the carbonyl carbon. This combination of an aromatic ring and a reactive  $\alpha,\beta$ -unsaturated carbonyl system defines its chemical behavior and potential applications.

### Physicochemical Properties

A summary of the key physicochemical properties of **n-Methyl-n-phenylprop-2-enamide** is presented in the table below.

Property	Value	Reference
Molecular Formula	C <sub>10</sub> H <sub>11</sub> NO	[1]
Molecular Weight	161.20 g/mol	[1]
IUPAC Name	N-methyl-N-phenylprop-2-enamide	[1]
CAS Number	6273-94-5	[1]
Canonical SMILES	<chem>CN(C1=CC=CC=C1)C(=O)C=C</chem>	[1]
InChI Key	IZXGMKHVTNJFAA-UHFFFAOYSA-N	[1]
Computed XLogP3	1.7	[1]
Hydrogen Bond Donor Count	0	[1]
Hydrogen Bond Acceptor Count	1	[1]
Rotatable Bond Count	2	[1]
Exact Mass	161.084063974 Da	[1]
Monoisotopic Mass	161.084063974 Da	[1]

## Synthesis

A general and adaptable method for the synthesis of N-substituted acrylamides involves the acylation of a secondary amine with an acryloyl chloride derivative. The following protocol is a representative procedure for the synthesis of **n-Methyl-n-phenylprop-2-enamide** from N-methylaniline and acryloyl chloride.[2]

## Experimental Protocol: Synthesis of n-Methyl-n-phenylprop-2-enamide

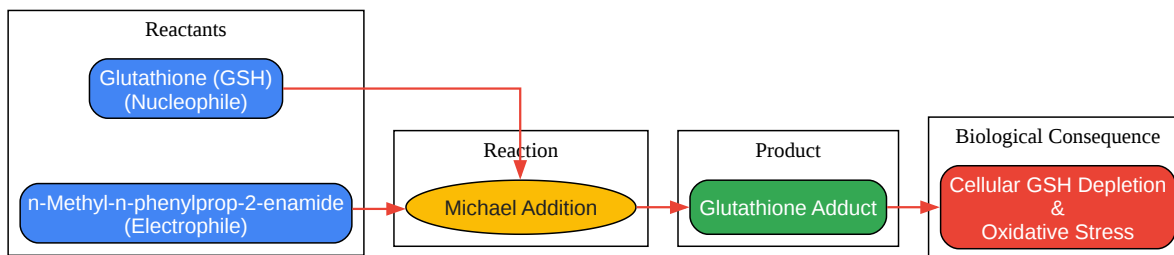
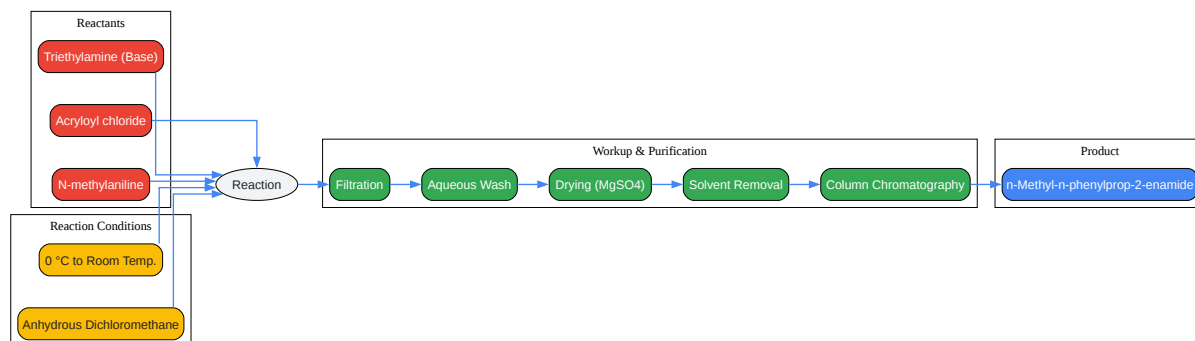
### Materials:

- N-methylaniline
- Acryloyl chloride
- Triethylamine
- Anhydrous dichloromethane (or a similar inert solvent)
- Saturated sodium bicarbonate solution
- Water
- Anhydrous magnesium sulfate

### Procedure:

- In a round-bottom flask under an inert atmosphere (e.g., nitrogen or argon), dissolve N-methylaniline (1.0 equivalent) and triethylamine (1.2 equivalents) in anhydrous dichloromethane.
- Cool the reaction mixture to 0 °C in an ice bath.
- Slowly add acryloyl chloride (1.1 equivalents) dropwise to the stirred solution.
- After the addition is complete, allow the reaction mixture to warm to room temperature and stir for 3-4 hours.
- Monitor the reaction progress by thin-layer chromatography (TLC).
- Upon completion, filter the reaction mixture to remove the triethylammonium chloride precipitate.
- Wash the filtrate sequentially with saturated sodium bicarbonate solution and water.

- Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate the solvent under reduced pressure to yield the crude product.
- Purify the crude product by column chromatography on silica gel using an appropriate eluent system (e.g., a mixture of hexanes and ethyl acetate) to obtain pure **n-Methyl-n-phenylprop-2-enamide**.



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## References

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- 2. N-(2-Arylethyl)-2-methylprop-2-enamides as Versatile Reagents for Synthesis of Molecularly Imprinted Polymers - PMC [pmc.ncbi.nlm.nih.gov]
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